

Mass Spectrometry Fragmentation of (1-Isothiocyanatoethyl)benzene: A Technical Guide

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Compound of Interest

Compound Name: (1-Isothiocyanatoethyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the electron ionization (EI) mass spectrometry fragmentation of **(1-isothiocyanatoethyl)benzene**. The content herein is curated for professionals in research, scientific, and drug development fields, offering detailed experimental protocols, quantitative data, and a proposed fragmentation pathway.

Core Concepts in the Mass Spectrometry of (1-Isothiocyanatoethyl)benzene

Under electron ionization, **(1-isothiocyanatoethyl)benzene** undergoes a series of fragmentation events, primarily dictated by the stability of the resulting carbocations. The presence of a benzene ring and an ethyl-isothiocyanate side chain leads to characteristic fragmentation patterns. A key fragmentation pathway involves the cleavage of the bond beta to the aromatic ring, a process known as benzylic cleavage. This cleavage is highly favored due to the formation of a resonance-stabilized tropylium ion, which is a common feature in the mass spectra of alkyl-substituted benzenes.^{[1][2][3]}

Quantitative Fragmentation Data

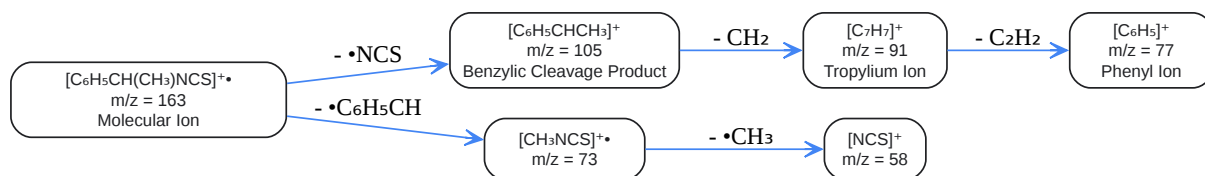
The following table summarizes the major fragment ions observed in the electron ionization mass spectrum of the isomeric phenethyl isothiocyanate, which is expected to show a

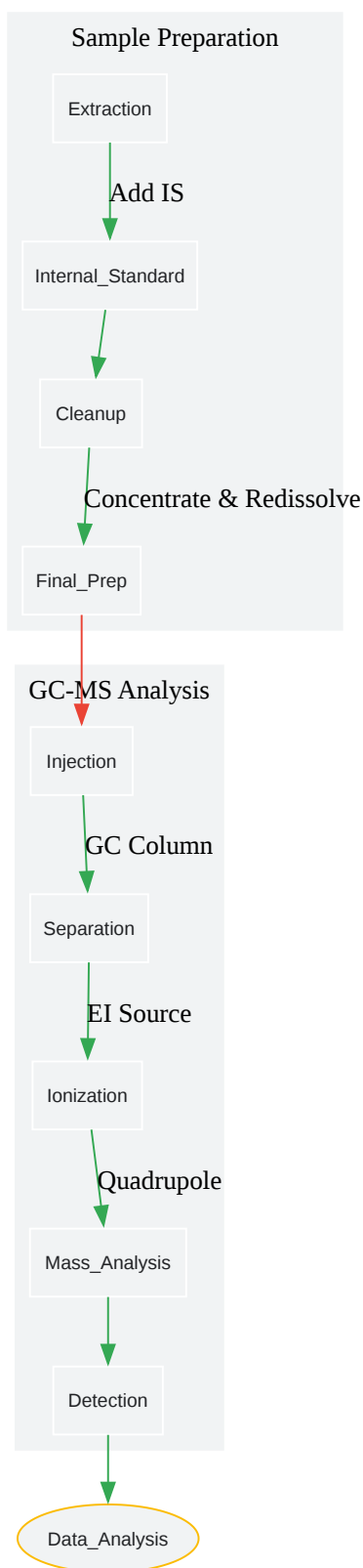
fragmentation pattern highly similar to that of **(1-isothiocyanatoethyl)benzene**. The data is compiled from publicly available spectral databases.

m/z	Relative Abundance (%)	Proposed Fragment Ion
163	45	$[\text{C}_9\text{H}_9\text{NS}]^{+\bullet}$ (Molecular Ion)
105	100	$[\text{C}_8\text{H}_9]^+$
91	30	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion)
77	15	$[\text{C}_6\text{H}_5]^+$ (Phenyl ion)
58	5	$[\text{C}_2\text{H}_2\text{NS}]^+$

Proposed Fragmentation Pathway

The fragmentation of **(1-isothiocyanatoethyl)benzene** is initiated by the removal of an electron to form the molecular ion (m/z 163). The primary and most significant fragmentation is the benzylic cleavage, resulting in the loss of the isothiocyanate group and the formation of the highly stable tropylium ion.





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